

# Safeguarding Your Laboratory: Proper Disposal Procedures for IR-820

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## Compound of Interest

Compound Name: IR-820

Cat. No.: B15555268

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For researchers and scientists engaged in drug development and other advanced scientific explorations, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **IR-820**, a near-infrared dye also known as New Indocyanine Green. Adherence to these protocols is critical to ensure a safe laboratory environment and compliance with regulatory standards.

**IR-820** is a combustible solid and is classified as highly hazardous to water (Water Hazard Class 3). Therefore, it is imperative that it is not disposed of down the drain or in regular waste streams.

## Personal Protective Equipment (PPE)

Before handling **IR-820**, ensure that the following personal protective equipment is worn to minimize exposure risks:

PPE Item	Specification
Respiratory Protection	N95 Dust Mask
Eye Protection	Safety Goggles/Shields
Hand Protection	Chemical-resistant Gloves
Body Protection	Laboratory Coat

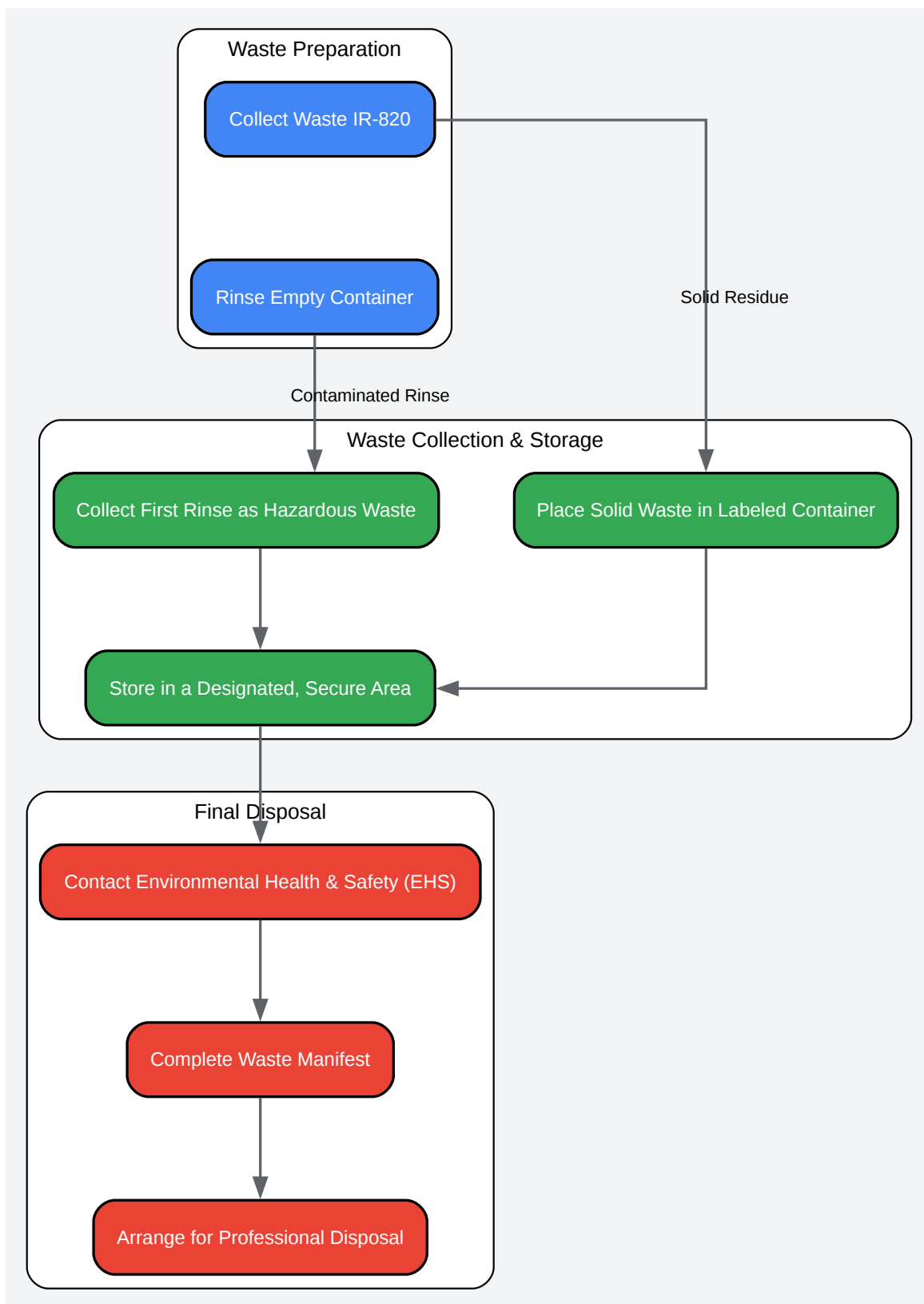
## Spill Management Protocol

In the event of an **IR-820** spill, follow these steps to ensure safe and effective cleanup:

- **Evacuate and Ventilate:** Immediately clear the area of all personnel and ensure adequate ventilation.
- **Containment:** Prevent the spread of the powder.
- **Cleanup:** Carefully sweep the solid material into a designated, labeled waste container. Avoid generating dust.
- **Decontamination:** Clean the spill area with a suitable solvent or detergent and collect the cleaning materials as hazardous waste.

## Step-by-Step Disposal Procedure

The proper disposal of **IR-820** and its containers is a critical final step in the chemical's lifecycle. The following workflow outlines the necessary procedures for safe disposal.



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